

A Technical Guide to the Physical Properties of Manganese Bromide

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Compound of Interest

Compound Name: *Manganese bromide*

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This document provides a comprehensive overview of the core physical properties of **manganese bromide** ($MnBr_2$), an inorganic compound with significant applications in chemical synthesis, materials science, and electronics. This guide is intended for a technical audience and focuses on presenting quantitative data, experimental methodologies, and structural relationships.

Introduction

Manganese(II) bromide is an inorganic salt that exists in several forms, most notably as an anhydrous compound and various hydrates.^{[1][2]} Its paramagnetic nature and role as a precursor for manganese-based catalysts and magnetic materials make a thorough understanding of its physical properties essential for research and development.^{[3][4]} This guide summarizes key physical data for anhydrous and hydrated forms of manganese(II) bromide.

Physical and Chemical Properties

Manganese bromide is typically a pink or rose-colored crystalline solid.^{[5][6]} The anhydrous form is particularly hygroscopic, readily absorbing moisture from the air.^{[1][7]} It is highly soluble in water and soluble in other polar solvents.^{[8][9]}

Quantitative Data for Anhydrous Manganese(II) Bromide

The physical properties of anhydrous manganese(II) bromide (MnBr_2) are summarized in the table below.

Property	Value	References
Chemical Formula	MnBr_2	[10] [11]
Molecular Weight	214.75 g/mol	[10] [12]
Appearance	Pale-pink to rose-colored crystalline powder/chunks	[3] [5] [10]
Melting Point	698 °C (1288 °F; 971 K)	[2] [10]
Boiling Point	1027 °C (1881 °F; 1300 K)	[2] [10]
Density	4.385 g/cm ³ at 25 °C	[8] [10]
Solubility in Water	146 g/100 mL at 20 °C	[2] [13]
Crystal Structure	Trigonal, Cadmium Iodide (CdI_2) type	[5] [6] [14]
Space Group	P-3m1	[2] [14]
Magnetic Susceptibility (χ)	$+13,900 \times 10^{-6}$ cm ³ /mol	[2] [13]

Quantitative Data for Hydrated Manganese(II) Bromide

Manganese(II) bromide forms several stable hydrates, most commonly the tetrahydrate. The properties of these hydrated forms differ significantly from the anhydrous salt.

Property	Manganese(II) Bromide Tetrahydrate	References
Chemical Formula	$\text{MnBr}_2 \cdot 4\text{H}_2\text{O}$	[1] [15]
Molecular Weight	286.81 g/mol	[15] [16]
Appearance	Pale pink to light red crystalline solid	[1]
Melting Point	64 °C (decomposes)	[2] [16]
Solubility in Water	Highly soluble; increases with temperature	[1]

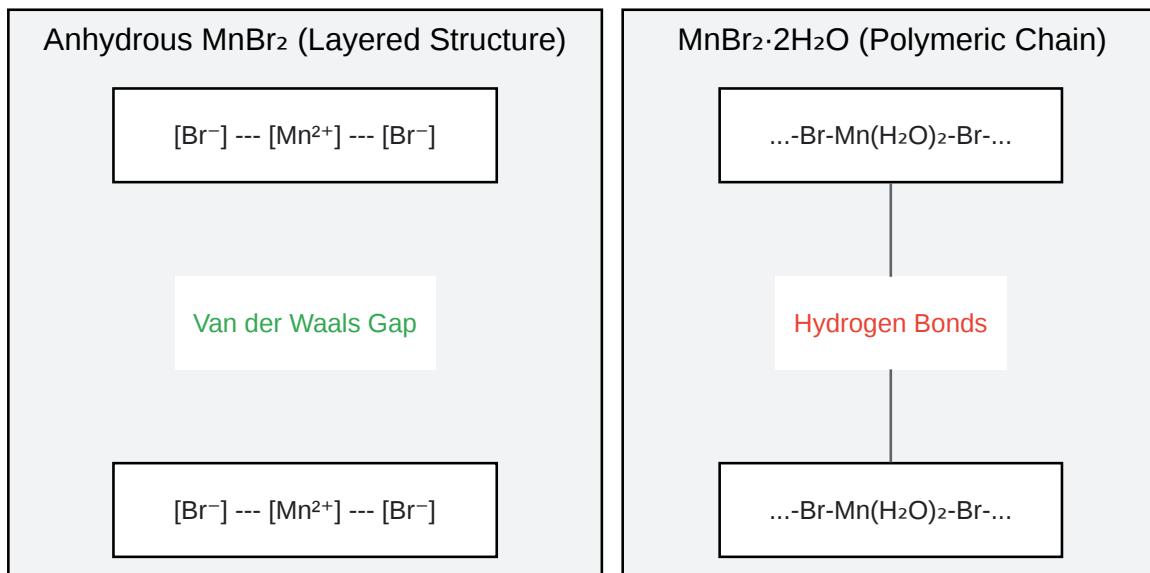
Other known hydrates include the dihydrate ($\text{MnBr}_2 \cdot 2\text{H}_2\text{O}$) and the hexahydrate ($\text{MnBr}_2 \cdot 6\text{H}_2\text{O}$).
[\[1\]](#)[\[17\]](#)

Caption: Relationship between anhydrous and hydrated forms of **manganese bromide**.

Crystal Structure

The crystal structure of anhydrous MnBr_2 is of the cadmium iodide (CdI_2) type, which consists of a layered arrangement.[\[6\]](#) Within this structure, Mn^{2+} cations are octahedrally coordinated by six Br^- anions. These octahedra share edges to form two-dimensional sheets that are stacked with van der Waals forces between the layers.[\[6\]](#) The dihydrate, $\text{MnBr}_2 \cdot 2\text{H}_2\text{O}$, features polymeric chains of metal and bromine atoms, with water molecules occupying the remaining octahedral positions and providing hydrogen bonds to link adjacent chains.[\[17\]](#)

Simplified Crystal Structure Representation

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Caption: Conceptual diagram of anhydrous vs. dihydrate crystal structures.

Experimental Protocols

The determination of the physical properties of **manganese bromide** involves several standard analytical techniques. Given the hygroscopic nature of the anhydrous form, special handling, such as the use of a glovebox or desiccator, is required for accurate measurements.[7][18]

Melting and Boiling Point Determination

The melting point of a solid is determined by heating a small, powdered sample in a capillary tube and observing the temperature range from the first appearance of liquid to complete liquefaction.[19][20]

- **Sample Preparation:** A small amount of finely powdered, dry **manganese bromide** is packed into a glass capillary tube to a height of 2-3 mm.[15] For hygroscopic samples, this should be done in a dry atmosphere.[18]
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) is used.[19]

- **Measurement:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.[19]
- **Data Recording:** The temperature at which the first droplet of liquid appears and the temperature at which the sample becomes completely liquid are recorded as the melting range.[15]

Boiling point determination for high-melting inorganic salts like MnBr₂ is less common in standard labs and is typically performed using specialized high-temperature equipment. A common method for liquids is distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured.[13][21]

Solubility Determination

The solubility of **manganese bromide** in a solvent like water can be determined by measuring the amount of solute required to form a saturated solution at a specific temperature.[11][12]

- **Solution Preparation:** A known mass of **manganese bromide** is added incrementally to a known volume of distilled water in a thermostatically controlled vessel.[11]
- **Equilibration:** The mixture is stirred continuously at a constant temperature until the solution is saturated (i.e., no more salt dissolves).[8]
- **Analysis:** A sample of the supernatant liquid is carefully removed, weighed, and then evaporated to dryness. The mass of the remaining solid residue is measured.
- **Calculation:** The solubility is calculated as the mass of dissolved solute per a given mass or volume of the solvent (e.g., g/100 mL).[12] This process is repeated at various temperatures to construct a solubility curve.[8]

Density Determination

The density of a crystalline solid can be determined by measuring the volume of a known mass of the substance. The displacement method (Archimedes' principle) is commonly used.[10][22]

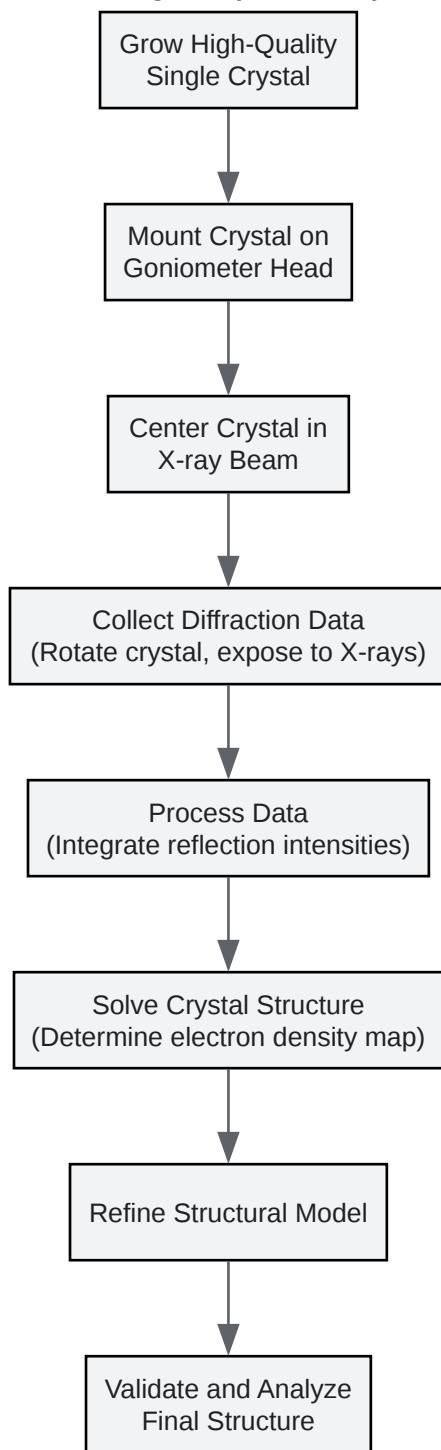
- **Mass Measurement:** A known mass of **manganese bromide** crystals is accurately weighed using an analytical balance.[22]

- Volume Measurement: A graduated cylinder is filled with a non-reactive liquid in which MnBr_2 is insoluble (e.g., an inert hydrocarbon). The initial volume is recorded.
- Displacement: The weighed solid is carefully added to the liquid, and the new volume is recorded. The difference between the final and initial volumes gives the volume of the solid.
[\[22\]](#)
- Calculation: Density is calculated by dividing the mass of the solid by its measured volume.
[\[10\]](#)

Crystal Structure Determination (Single-Crystal X-ray Diffraction)

Single-crystal X-ray diffraction is the definitive method for determining the precise three-dimensional arrangement of atoms in a crystal.[\[23\]](#)[\[24\]](#)

Workflow for Single-Crystal X-ray Diffraction

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Caption: A generalized workflow for crystal structure determination via XRD.

- Crystal Growth: A high-quality single crystal of **manganese bromide** is grown from a solution.[24]
- Mounting: The crystal is mounted on a goniometer head in the diffractometer.[23]
- Data Collection: The crystal is irradiated with a monochromatic X-ray beam while being rotated. The diffracted X-rays are detected, and their intensities and positions are recorded. [23][25]
- Structure Solution and Refinement: The diffraction data is used to calculate an electron density map of the unit cell, from which the atomic positions are determined. This initial model is then refined to best fit the experimental data.[1]

Magnetic Susceptibility Measurement

The magnetic susceptibility, which indicates how a material responds to an applied magnetic field, is a key property of paramagnetic substances like MnBr₂.[4] Methods like the Guoy balance or Evans balance are commonly used.[9][14][26]

- Sample Preparation: A known mass of the powdered sample is packed into a sample tube.
- Measurement (Evans Balance): The sample tube is suspended between the poles of a permanent magnet on a balance.[14] The interaction of the paramagnetic sample with the magnetic field creates a force.
- Detection: This force causes a slight deflection of the balance beam. A current is passed through a coil to restore the beam to its original position.[14]
- Calculation: The current required for this restoration is proportional to the magnetic susceptibility of the sample, from which the molar magnetic susceptibility (χ) can be calculated.[5]

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